

4-Fluoronicotinic acid CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Fluoronicotinic acid

Cat. No.: B131589

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4-Fluoronicotinic Acid: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the fundamental properties of **4-Fluoronicotinic acid**, a fluorinated derivative of nicotinic acid (Vitamin B3). While in-depth experimental data and biological pathway information for the 4-fluoro isomer are limited in publicly accessible literature, this document serves to consolidate the available information and provide context based on related, more extensively studied isomers.

Core Physicochemical Data

The essential chemical identifiers and properties of **4-Fluoronicotinic acid** are summarized below.

Property	Value	Citation(s)
CAS Number	152126-33-5	
Molecular Formula	C ₆ H ₄ FNO ₂	
Molecular Weight	141.1 g/mol	

Synthesis and Experimental Protocols

A detailed, peer-reviewed synthesis protocol specifically for **4-Fluoronicotinic acid** is not readily available in the current body of scientific literature. However, synthetic routes for the related isomers, 5-Fluoronicotinic acid and 6-Fluoronicotinic acid, have been described. For instance, the synthesis of 6-Fluoronicotinic acid can be achieved through the oxidation of 2-fluoro-5-methylpyridine using potassium permanganate. A detailed experimental procedure for the synthesis of 4-fluoropyridine, a related precursor, has also been documented.

Due to the lack of published research on the specific applications and biological activity of **4-Fluoronicotinic acid**, detailed experimental protocols involving this compound are not available at this time.

Applications in Research and Drug Development

While specific applications for **4-Fluoronicotinic acid** are not well-documented, the broader class of fluorinated nicotinic acids has garnered significant interest in medicinal chemistry and drug discovery. The introduction of a fluorine atom can modulate the physicochemical properties of a molecule, such as its acidity, lipophilicity, and metabolic stability. These modifications can lead to improved pharmacokinetic profiles and enhanced biological activity.

The isomers 5-Fluoronicotinic acid and 6-Fluoronicotinic acid serve as important building blocks in the synthesis of pharmaceuticals and agrochemicals. For example, 5-Fluoronicotinic acid is utilized in the development of novel therapeutic agents, particularly for neurological disorders and cancer.

One of the most prominent applications of fluorinated nicotinic acids is in the field of Positron Emission Tomography (PET) imaging. The radioisotope Fluorine-18 (^{18}F) is often incorporated into biomolecules to create imaging agents. Specifically, derivatives of 6-Fluoronicotinic acid, such as 6-[^{18}F]fluoronicotinic acid 2,3,5,6-tetrafluorophenyl ester ($[^{18}\text{F}]\text{F-Py-TPP}$), are used as prosthetic groups for the efficient labeling of peptides and other biomolecules. These labeled molecules can then be used to visualize and study biological processes and diseases, such as the expression of integrin $\alpha\beta 3$ in tumors or fatty acid binding protein 3. An automated synthesis method for a ^{18}F -labeled CXCR4 ligand using a derivative of 6-fluoronicotinic acid has also been developed.

Biological Activity and Signaling Pathways

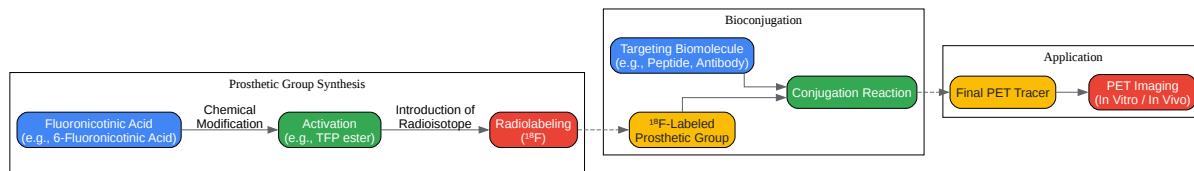
There is currently no specific information available in the scientific literature regarding the biological targets or the signaling pathways modulated by **4-Fluoronicotinic acid**. The pharmacological effects of the parent compound, nicotinic acid, are well-established, primarily involving the reduction of blood triglycerides and LDL cholesterol, and the raising of HDL cholesterol. It exerts its effects through various mechanisms, including the inhibition of diacylglycerol O-acyltransferase 2 (DGAT2) and the modulation of apolipoprotein A1 levels. It is plausible that fluorinated analogs may exhibit altered or novel pharmacological activities, but further research is required to elucidate the specific biological role of the 4-fluoro isomer.

Conclusion

4-Fluoronicotinic acid remains a relatively uncharacterized compound within the family of fluorinated nicotinic acids. While its fundamental properties are known, a significant opportunity exists for further research to explore its synthesis, potential applications in drug discovery and molecular imaging, and its specific biological activities. The extensive research on its 5- and 6-fluoro isomers suggests that the 4-fluoro analog may also possess valuable properties for medicinal chemistry and chemical biology.

Logical Relationship: Fluorinated Nicotinic Acids in PET Imaging

The following diagram illustrates the general workflow for utilizing a fluorinated nicotinic acid derivative in the development of a PET imaging agent.



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Caption: Workflow for developing PET tracers from fluorinated nicotinic acids.

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